

Essential Safety and Operational Guide for 5-Bromo-2-methoxybenzaldehyde

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Compound of Interest

Compound Name: 5-Bromo-2-methoxybenzaldehyde

Cat. No.: B189313

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This document provides immediate, critical safety protocols and logistical plans for the handling and disposal of **5-Bromo-2-methoxybenzaldehyde** (CAS No. 25016-01-7). The following procedures are designed for researchers, scientists, and drug development professionals to ensure laboratory safety and proper chemical management.

Hazard Identification and Classification

5-Bromo-2-methoxybenzaldehyde is classified as a hazardous substance.^{[1][2]} It is harmful if swallowed, causes skin irritation, and can result in serious eye irritation.^{[1][3]} It may also cause respiratory irritation.^{[1][3]}

Signal Word: Warning^{[1][2]}

Hazard Statements:

- H302: Harmful if swallowed^{[2][3]}
- H315: Causes skin irritation^[3]
- H319: Causes serious eye irritation^[3]
- H335: May cause respiratory irritation^[3]

Quantitative Data Summary

Property	Value	Source
CAS Number	25016-01-7	[1][2]
Molecular Formula	C ₈ H ₇ BrO ₂	[3]
Molecular Weight	215.04 g/mol	[3]
Appearance	Solid	
Melting Point	116-119 °C	
GHS Classification	Acute toxicity, Oral (Category 4), Skin irritation (Category 2), Eye irritation (Category 2A), Specific target organ toxicity - single exposure (Category 3), Respiratory tract irritation	[1][3]

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is mandatory when working with **5-Bromo-2-methoxybenzaldehyde**.

Engineering Controls and Preparation

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood.[1][2]
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4]
- Pre-planning: Review the Safety Data Sheet (SDS) thoroughly before beginning any work. Prepare all necessary equipment and reagents in advance to minimize handling time.

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **5-Bromo-2-methoxybenzaldehyde**:

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety glasses with side-shields. A face shield may be required for splash hazards. [4][5]	Protects against splashes and dust particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or other protective clothing is required to prevent skin contact.[1][6]	Prevents skin contact and absorption.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved N95 respirator or higher is recommended. Use is mandatory if ventilation is inadequate.	Minimizes inhalation of dust or vapors.
Footwear	Closed-toe shoes must be worn in the laboratory.[6]	Protects feet from spills.

Handling Procedures

- General Hygiene: Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[1][2]
- Dispensing: Avoid creating dust when handling the solid material.[1] Use appropriate tools (e.g., spatula) for transferring the chemical.
- Reactions: When setting up reactions, ensure all glassware is properly secured. If heating, use a controlled heating source such as a heating mantle or oil bath.
- Spills: In the event of a small spill, carefully sweep up the solid material and place it into a suitable, labeled container for disposal.[1] Avoid generating dust. For larger spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

Proper disposal of **5-Bromo-2-methoxybenzaldehyde** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

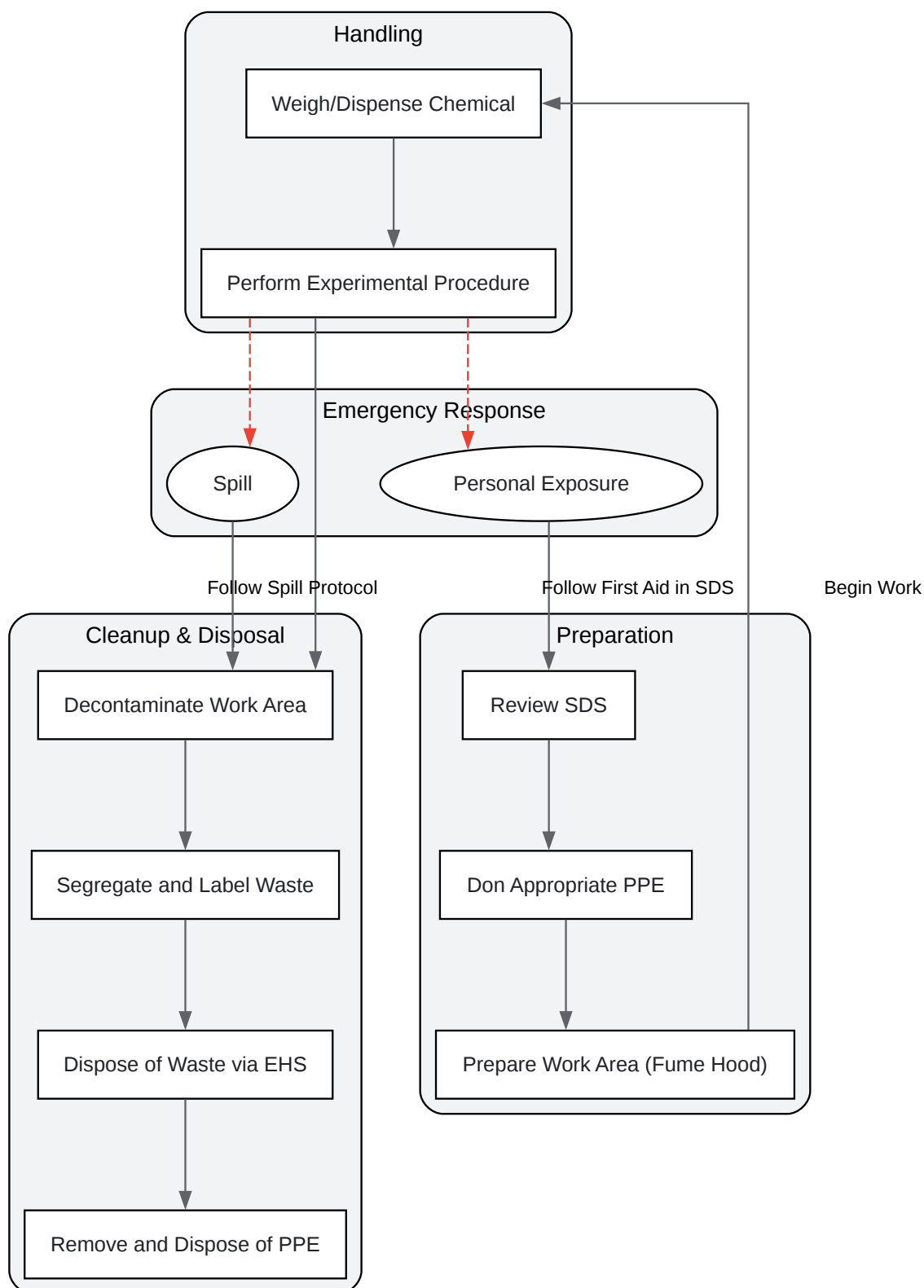
Waste Segregation and Collection

- **Chemical Waste:** All solid **5-Bromo-2-methoxybenzaldehyde** waste, as well as any solutions containing this chemical, must be collected in a designated, properly labeled hazardous waste container.^{[1][2]} The container should be kept tightly closed and stored in a cool, dry, well-ventilated area away from incompatible materials.^[1]
- **Contaminated Materials:** Any materials that have come into contact with **5-Bromo-2-methoxybenzaldehyde**, such as gloves, paper towels, and weighing papers, must be disposed of as hazardous waste. Place these items in a sealed bag or container that is clearly labeled as "Hazardous Waste" and includes the chemical name.

Disposal Procedure

- **Regulatory Compliance:** Dispose of all waste in accordance with local, state, and federal regulations.^{[1][2]} Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.
- **Approved Facility:** All waste containing **5-Bromo-2-methoxybenzaldehyde** must be disposed of at an approved waste disposal plant.^{[1][2]} Do not dispose of this chemical down the drain or in the regular trash.

Workflow for Safe Handling of 5-Bromo-2-methoxybenzaldehyde



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Caption: Workflow for the safe handling of **5-Bromo-2-methoxybenzaldehyde**.

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